

Personal protective equipment for handling Sari 59-801

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Compound of Interest

Compound Name: Sari 59-801

Cat. No.: B1681469

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Essential Safety and Handling Guide for Sari 59-801

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Sari 59-801** (CAS No. 80565-58-8), a hypoglycemic research compound. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear, step-by-step guide for operational use and waste management.

Compound Information

Identifier	Value
IUPAC Name	2-(dimethylamino)-1-[2-(3-ethyl-5-methyl-4-isoxazolyl)-1H-indol-3-yl]ethanol
CAS Number	80565-58-8
Molecular Formula	C ₁₈ H ₂₃ N ₃ O ₂
Physical Form	Solid powder

Personal Protective Equipment (PPE)

Given that **Sari 59-801** is a pharmacologically active compound for research use, and a detailed Safety Data Sheet (SDS) is not publicly available, a conservative approach to PPE is mandatory. The minimum required PPE for handling **Sari 59-801** in a laboratory setting is outlined below.

Protection Type	Specific PPE	Rationale
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields or safety goggles.[1] A face shield should be worn over safety glasses or goggles when there is a risk of splashing.	To protect against accidental splashes or aerosolized powder contacting the eyes.
Hand Protection	Disposable nitrile gloves.[1][2] For extended handling, consider double-gloving.	To prevent skin contact and absorption. Nitrile gloves offer good resistance to a variety of chemicals for incidental contact.[1][2]
Body Protection	A buttoned, long-sleeved laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator is recommended if engineering controls are not sufficient or when handling larger quantities of the powder outside of a fume hood.	To prevent inhalation of the powdered compound, which could lead to systemic effects due to its hypoglycemic properties.

Operational Plan: Step-by-Step Handling Procedures

3.1. Engineering Controls

- All weighing and solution preparation activities involving powdered **Sari 59-801** should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.

3.2. Personal Protective Equipment (PPE) Donning and Doffing

- **Donning:** Before entering the designated handling area, don a lab coat, followed by safety glasses or goggles. Lastly, put on nitrile gloves, ensuring they overlap the cuffs of the lab coat.
- **Doffing:** To prevent contamination of skin and personal clothing, remove PPE in the following order before leaving the laboratory: gloves, lab coat, and then eye protection. Wash hands thoroughly with soap and water after removing all PPE.

3.3. Weighing and Solution Preparation

- Perform all manipulations of the solid compound within a chemical fume hood.
- Use appropriate tools (e.g., spatulas) to handle the powder. Avoid creating dust.
- When preparing solutions, add the solvent to the weighed powder slowly to prevent splashing.
- Cap all containers securely when not in use.

3.4. Spill and Emergency Procedures

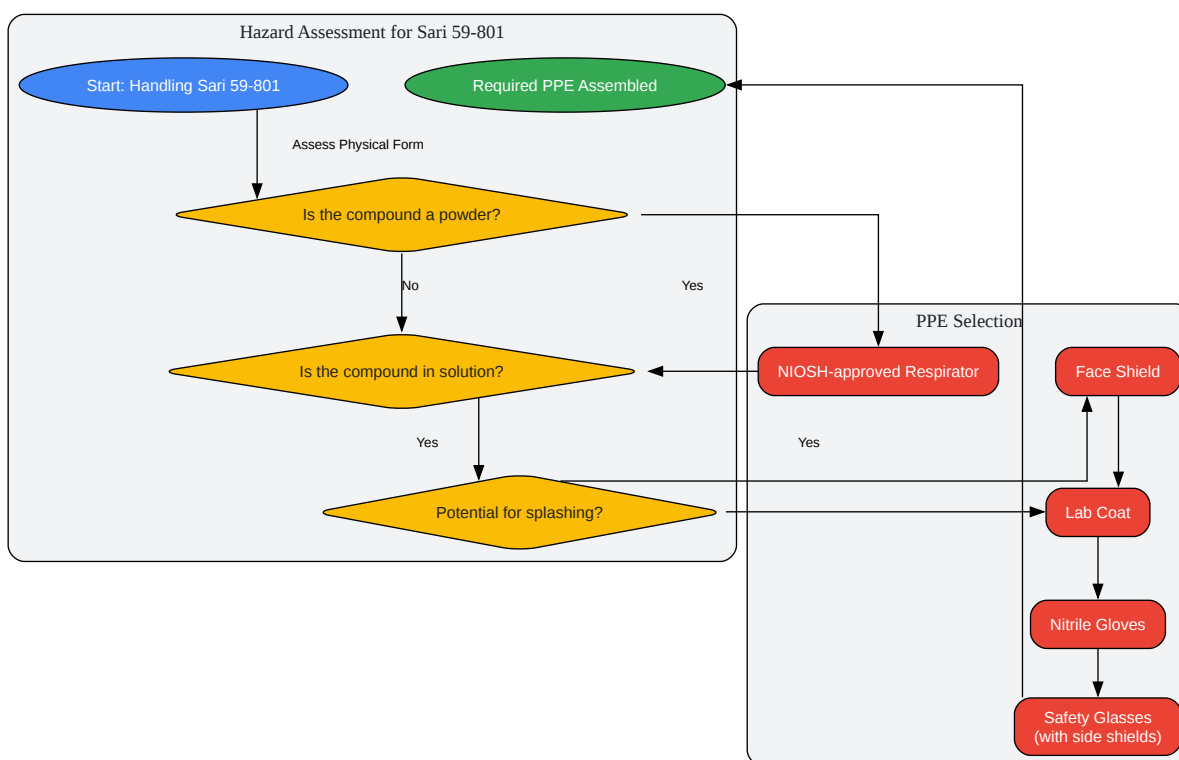
- **Minor Spill (Powder):**
 - Alert others in the area.
 - Wearing appropriate PPE, gently cover the spill with absorbent paper towels to avoid raising dust.
 - Dampen the absorbent material with water (if compatible) to minimize dust generation during cleanup.
 - Carefully wipe up the spill, working from the outside in.
 - Place all contaminated materials in a sealed bag for proper disposal.
 - Clean the spill area with an appropriate solvent or detergent and water.

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Disposal Plan

All waste materials contaminated with **Sari 59-801** must be treated as hazardous chemical waste.

- **Solid Waste:** This includes contaminated gloves, absorbent materials, weighing papers, and empty containers. Place these items in a clearly labeled, sealed hazardous waste container.
- **Liquid Waste:** Unused solutions containing **Sari 59-801** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not dispose of this waste down the drain.
- **Disposal Vendor:** All hazardous waste must be disposed of through a licensed and approved chemical waste disposal vendor in accordance with local, state, and federal regulations.



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Caption: PPE selection workflow for handling **Sari 59-801**.

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References

- 1. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 2. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
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